

Personal protective equipment for handling Fmoc-Cha-OH

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Essential Safety and Handling Guide for Fmoc-Cha-OH

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides crucial safety, operational, and disposal information for handling **Fmoc-Cha-OH** (Fmoc-cyclohexyl-L-alanine), an amino acid derivative commonly used in peptide synthesis.

Chemical and Physical Properties

Fmoc-Cha-OH is a white to off-white powder.[1] Key quantitative data for this compound are summarized below.



Property	Value	References
CAS Number	135673-97-1	[2][3]
Molecular Formula	C24H27NO4	[2][3]
Molecular Weight	393.48 g/mol	[2][3]
Melting Point	125-130 °C	[1]
Storage Temperature	2-8 °C or 2-30°C	[1][4][5]
Solubility	Soluble in Dimethylformamide (DMF)	[1][5]

Hazard Identification and Personal Protective Equipment (PPE)

While some safety data sheets (SDS) do not classify **Fmoc-Cha-OH** as hazardous under the 2012 OSHA Hazard Communication Standard, other sources indicate that it may cause skin, eye, and respiratory irritation.[1][6] Therefore, it is prudent to handle it with a high degree of caution. The following personal protective equipment (PPE) is recommended to minimize exposure.[7][8]



PPE Category	Item	Specifications
Eye and Face Protection	Safety glasses with side shields or goggles	Must meet appropriate national standards (e.g., ANSI Z87.1 in the US). A face shield may be necessary if there is a risk of splashing.[7]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are suitable. Inspect gloves for tears or holes before use and replace them immediately upon contamination.[7]
Skin and Body Protection	Laboratory coat	A long-sleeved, buttoned lab coat is mandatory to protect the skin.[7][8]
Respiratory Protection	Dust mask or respirator	Use a dust mask (e.g., N95) when handling small quantities that may generate dust. A respirator may be required for larger quantities or in areas with inadequate ventilation.[7] [9]
Foot Protection	Closed-toe shoes	Shoes that fully cover the feet are required in the laboratory. [7]

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining the chemical's integrity and ensuring a safe laboratory environment.

Engineering Controls

Ventilation: Handle Fmoc-Cha-OH in a well-ventilated area. For procedures that may
generate dust, such as weighing or preparing solutions, a chemical fume hood is strongly





recommended.[7][9]

Safe Handling Practices

- Preparation: Before use, allow the container to warm to room temperature to prevent condensation.[9]
- Weighing: Carefully weigh the powder in a fume hood or a designated area with good ventilation to minimize dust inhalation.[9] Use non-sparking tools.[10]
- Solution Preparation: When dissolving **Fmoc-Cha-OH** in solvents like Dimethylformamide (DMF), perform this task inside a chemical fume hood.[9]
- Avoid Contact: Prevent inhalation, ingestion, and contact with skin and eyes.[7]
- Hygiene: Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[7] Avoid eating, drinking, or smoking in areas where chemicals are handled.[9]

Storage

- Container: Keep the container tightly closed to prevent moisture absorption.[7][9]
- Conditions: Store in a cool, dry, and well-ventilated place.[7] The recommended storage temperature is typically between 2-8°C.[1][4][5]
- Incompatibilities: Store away from strong oxidizing agents.[7][9]

Disposal Plan

The disposal of **Fmoc-Cha-OH** and its associated waste must be handled responsibly to prevent environmental contamination and ensure regulatory compliance. Treat all waste as hazardous unless specified otherwise by your institution's Environmental Health and Safety (EHS) department.[11]

Solid Waste Disposal (Unused Chemical and Contaminated Materials)



- Collection: Collect all solid waste, including unused Fmoc-Cha-OH powder, contaminated weighing paper, and gloves, in a designated and clearly labeled hazardous waste container.
 [11][12] The container should be made of a compatible material, such as high-density polyethylene (HDPE).[12]
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "Fmoc-Cha-OH," the primary hazards (e.g., "Irritant"), and the date the waste was first added.[12]
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area. This area should be well-ventilated and separate from incompatible materials.[12]

Liquid Waste Disposal (Solutions and Reaction Mixtures)

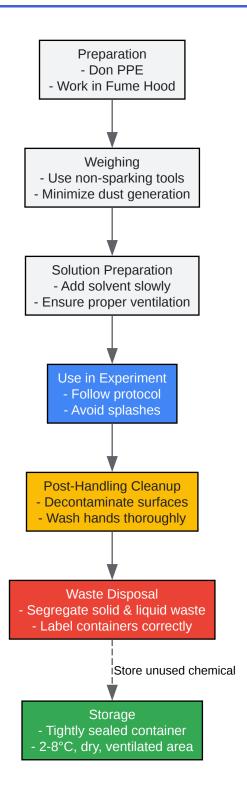
- Collection: Collect all liquid waste containing Fmoc-Cha-OH in a sealable, chemicalresistant hazardous waste container.
- Labeling: Label the liquid waste container with "Hazardous Waste" and list all chemical components, including solvents (e.g., "Fmoc-Cha-OH in DMF").[11]
- Storage: Store the liquid waste container in the designated hazardous waste area, ensuring it is segregated from incompatible materials.

Final Disposal

Arrange for the pickup and disposal of all hazardous waste through your institution's EHS
office or a licensed hazardous waste disposal contractor.[12] Follow all federal, state, and
local regulations.

Visual Workflow for Handling Fmoc-Cha-OH





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Caption: Workflow for the safe handling and disposal of Fmoc-Cha-OH.



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References

- 1. FMOC-CHA-OH | 135673-97-1 [chemicalbook.com]
- 2. Fmoc-Cha-OH | C24H27NO4 | CID 978326 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. chemimpex.com [chemimpex.com]
- 5. FMOC-CHA-OH CAS#: 135673-97-1 [m.chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. benchchem.com [benchchem.com]
- 8. Personal Protective Equipment | Department of Chemistry and Biochemistry [chemistry.osu.edu]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
- 11. benchchem.com [benchchem.com]
- 12. benchchem.com [benchchem.com]
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